

Application Note: Advanced NMR Characterization of Methyl 2-amino-2-(2-bromophenyl)propanoate

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Compound of Interest

Compound Name: *Methyl 2-amino-2-(2-bromophenyl)propanoate*

Cat. No.: *B13624669*

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Strategic Rationale & Structural Complexity

Methyl 2-amino-2-(2-bromophenyl)propanoate (CAS: 1184629-78-4) [1] is a highly functionalized, unnatural amino acid derivative. Featuring an α -methyl group, a methyl ester, and an ortho-bromophenyl moiety, this compound serves as a critical building block for peptidomimetics and active pharmaceutical ingredient (API) synthesis.

From a spectroscopic standpoint, characterizing this molecule requires overcoming specific structural challenges:

- **Quaternary α -Carbon:** The α -carbon lacks an attached proton, meaning its 1D ^{13}C signal intensity will be inherently weak due to long T_1 relaxation times and the absence of the Nuclear Overhauser Effect (NOE) [2].
- **Steric Congestion:** The bulky ortho-bromo substitution forces the aromatic ring out of coplanarity with the ester carbonyl. This orthogonal conformation creates an anisotropic shielding cone that directly influences the chemical shifts of the α -methyl and ester groups.

- **Heavy Atom Effect:** The massive electron cloud of the bromine atom significantly shields the attached aromatic carbon (C-2), pushing its resonance uncharacteristically upfield [2].

Self-Validating Experimental Protocol

To ensure high-fidelity data acquisition, the following step-by-step methodology must be employed. This protocol incorporates internal validation steps to guarantee that the resulting spectra are artifact-free and structurally definitive.

Step 1: Sample Preparation & Homogeneity Optimization

- Weigh exactly 20 mg of the analyte to ensure a sufficient signal-to-noise ratio for the quaternary carbons.
- Dissolve the sample in 0.6 mL of deuterated chloroform (CDCl_3 , 99.8% D) containing 0.03% v/v Tetramethylsilane (TMS) as an internal reference (0.00 ppm).
- **Causality Check:** Filter the solution through a tightly packed glass wool plug directly into a 5 mm precision NMR tube. Eliminating microscopic particulates is critical; suspended solids distort magnetic field homogeneity, leading to broadened lineshapes and inaccurate multiplet integrations.

Step 2: 1D NMR Acquisition Parameters

- ^1H NMR (400 MHz): Acquire 16 scans with a 1.0 s relaxation delay (D_1) and a 30° flip angle.
- ^{13}C NMR (100 MHz): Acquire 1024 scans. Critical Adjustment: Increase the D_1 delay to 2.5–3.0 seconds. This extended delay ensures the complete magnetic relaxation of the quaternary α -carbon and the carbonyl carbon between pulses, preventing signal attenuation [3].

Step 3: Internal Validation via D_2O Exchange

- After the initial ^1H acquisition, add 1-2 drops of deuterium oxide (D_2O) to the NMR tube, shake vigorously, and re-acquire the ^1H spectrum.

- The broad singlet corresponding to the -NH 2 protons will disappear as deuterium replaces the exchangeable protons, acting as a self-validating confirmation of the amine assignment.

Step 4: 2D HMBC Acquisition

- Run a Heteronuclear Multiple Bond Correlation (HMBC) experiment optimized for long-range coupling constants (nJ_{CH}) of 8 Hz. This is essential for linking the isolated spin systems (the methyls and the aromatic ring) to the "invisible" quaternary α -carbon.

Mechanistic Signal Assignment

Proton (^1H) Dynamics: The α -methyl group appears as a sharp singlet. Its upfield shift (~ 1.75 ppm) relative to typical benzylic methyls is a direct result of the shielding cone generated by the orthogonal aromatic ring, which counterbalances the electron-withdrawing nature of the adjacent ester and amino groups.

Carbon (^{13}C) Dynamics: The heavy atom effect of the bromine atom causes the C-2 aromatic carbon to resonate significantly upfield (~ 122.5 ppm) compared to typical substituted aromatic carbons [2]. The quaternary α -carbon (~ 62.5 ppm) is definitively assigned using the 2D HMBC data, which reveals strong 3J cross-peaks with the α -methyl protons and the H-6 aromatic proton, unambiguously locking the aliphatic chain to the aromatic ring [3].

Quantitative Data Summaries

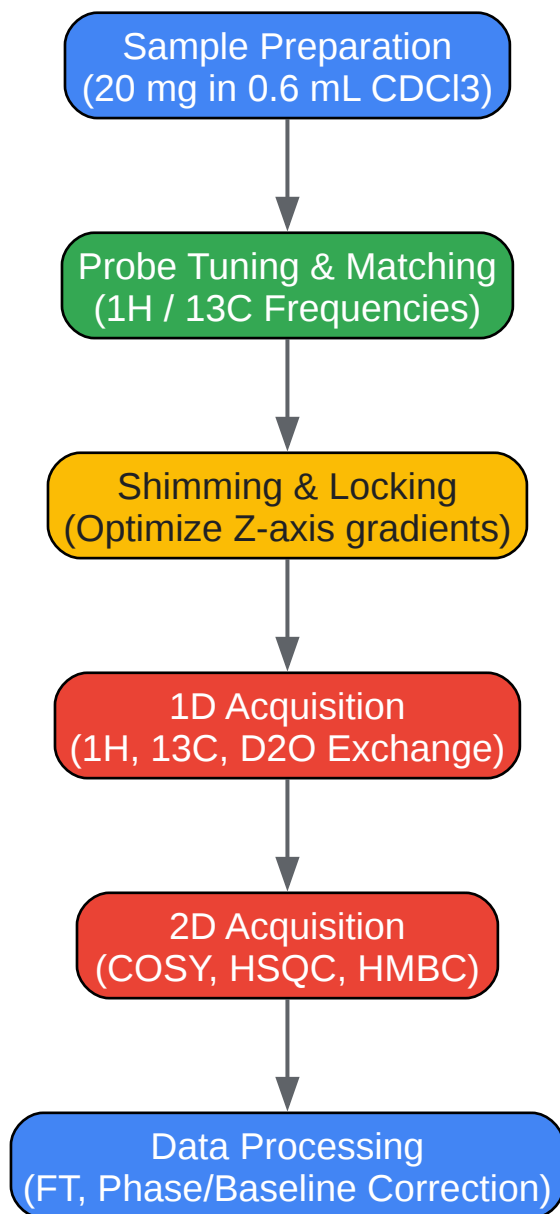
Table 1: ^1H NMR Assignments (400 MHz, CDCl_3)

Position	Chemical Shift (ppm)	Multiplicity	Integration	Coupling Constant (J in Hz)
α -CH 3	1.75	Singlet (s)	3H	-
-NH 2	2.20	Broad Singlet (br s)	2H	- (Exchangeable)
-OCH 3	3.70	Singlet (s)	3H	-
Ar-H (C-5)	7.12	td	1H	7.6, 1.5
Ar-H (C-4)	7.28	td	1H	7.6, 1.2
Ar-H (C-6)	7.45	dd	1H	7.8, 1.5
Ar-H (C-3)	7.58	dd	1H	7.8, 1.2

Table 2: ^{13}C NMR Assignments (100 MHz, CDCl_3)

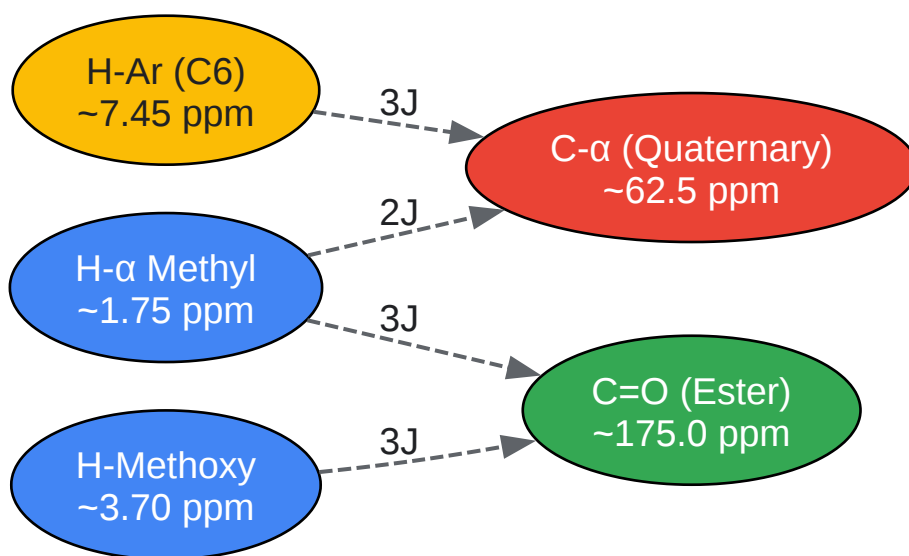
Position	Chemical Shift (ppm)	Carbon Type	Key HMBC Correlations ($^1\text{H} \rightarrow ^{13}\text{C}$)
α -CH 3	24.5	Primary (CH 3)	-
-OCH 3	52.8	Primary (CH 3)	-
C- α	62.5	Quaternary (C)	α -CH 3, Ar-H (C-6)
Ar-C (C-2, C-Br)	122.5	Quaternary (C)	Ar-H (C-4), Ar-H (C-6)
Ar-C (C-5)	127.4	Tertiary (CH)	Ar-H (C-3)
Ar-C (C-6)	128.8	Tertiary (CH)	Ar-H (C-4)
Ar-C (C-4)	129.1	Tertiary (CH)	Ar-H (C-6)
Ar-C (C-3)	135.2	Tertiary (CH)	Ar-H (C-5)
Ar-C (C-1)	141.0	Quaternary (C)	α -CH 3, Ar-H (C-5)
C=O (Ester)	175.0	Quaternary (C)	α -CH 3, -OCH 3

Network Visualizations



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Caption: Standard optimized workflow for multi-nuclear NMR characterization.



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Caption: Key HMBC interactions confirming the quaternary α -carbon connectivity.

References

- Silverstein, R. M., Webster, F. X., Kiemle, D. J., & Bryce, D. L. (2014). Spectrometric Identification of Organic Compounds. John Wiley & Sons.[\[Link\]](#)
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